

diazepam drug interactions fluvoxamine carbamazepine

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Compound Focus: Diazepam

CAS No.: 135330-18-6

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Drug Interaction Profiles

The tables below summarize the core interaction data, including the specific CYP450 enzymes involved and the resulting clinical effects.

Table 1: Direct Drug-Drug Interactions

Drug Pair	Interaction Severity	Mechanism	Potential Clinical Outcome
Fluvoxamine & Diazepam	Moderate	Pharmacokinetic: Fluvoxamine inhibits the metabolism of diazepam, potentially increasing its plasma concentration [1].	Increased sedative effects: drowsiness, dizziness, confusion, and impaired motor skills [2].
Carbamazepine & Fluvoxamine	Moderate	Pharmacokinetic: Fluvoxamine may increase carbamazepine plasma levels, leading to signs of intoxication [2] [3].	Symptoms of carbamazepine toxicity: dizziness, drowsiness, nausea, unsteady walk, and, in severe cases, cardiac effects [2].

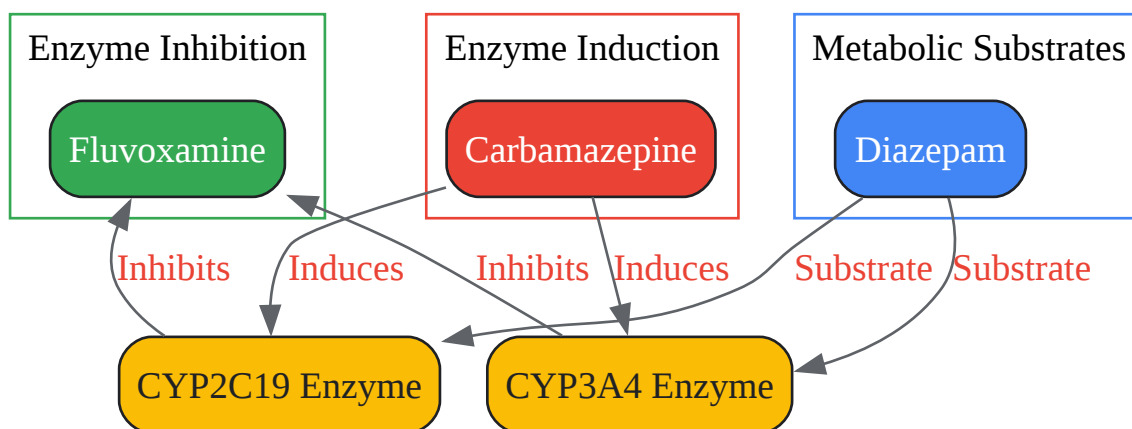
Drug Pair	Interaction Severity	Mechanism	Potential Clinical Outcome
Carbamazepine & Diazepam	Not fully detailed in search results, but a known interaction.	Pharmacokinetic: Carbamazepine is a potent enzyme inducer and is expected to increase the metabolism of diazepam, reducing its efficacy [4] [5].	Reduced effectiveness of diazepam; may require dose adjustment [6].

Table 2: Key Enzyme Involvement & Drug Effects

Cytochrome P450 Enzyme	Fluvoxamine's Role	Diazepam's Status	Carbamazepine's Role
CYP3A4	Moderate inhibitor [5]	Substrate [4]	Substrate (primary metabolizer) and Potent Inducer [5]
CYP2C19	Inhibitor [1] [4]	Substrate [4]	Inducer [4]

Metabolic Pathway and Interaction Diagram

The following diagram synthesizes the information from the tables above to visualize the complex relationships and opposing effects on the shared metabolic pathways.



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This diagram illustrates the core conflict: **fluvoxamine inhibits** the enzymes required to metabolize diazepam, while **carbamazepine induces** those same enzymes. When all three drugs are combined, the net effect on diazepam concentration is unpredictable and depends on the relative strength of these opposing forces, which can vary between individuals.

Troubleshooting & Experimental Guidance

For researchers designing protocols or troubleshooting experiments involving these drugs, consider the following approaches:

- **Therapeutic Drug Monitoring (TDM):** This is the most critical practice. Regularly measure plasma concentrations of carbamazepine, diazepam, and their active metabolites when they are used in combination [6]. This provides objective data to understand the net pharmacokinetic effect in your study subjects.
- **Staggered Dosing in Studies:** If studying the effects of one drug, consider a washout period after discontinuing another that is a known inducer or inhibitor. For instance, the inducing effects of carbamazepine can persist for days after its discontinuation [6].
- **Phenotyping and Genotyping:** The activity of CYP450 enzymes like CYP2C19 is subject to genetic polymorphism [4]. In clinical trials, identifying a patient's metabolizer phenotype (e.g., poor, extensive, or ultrarapid) can help interpret unusual drug responses and manage interaction risks [4].

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References

1. Selective serotonin reuptake inhibitors and CNS drug . interactions [pubmed.ncbi.nlm.nih.gov]
2. and Carbamazepine - fluvoxamine .com Interactions Drugs [drugs.com]
3. between Interaction and carbamazepine fluvoxamine [pubmed.ncbi.nlm.nih.gov]
4. The Effect of Cytochrome P450 Metabolism on Drug Response... | AAFP [aafp.org]

5. with Other Interactions - Antiepileptic Drugs Drugs [doctorlib.org]

6. - Clinical Pharmacology - Merck Manual... Drug Interactions [merckmanuals.com]

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